

Essential Safety and Logistical Information for Handling LLC355

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LLC355

Cat. No.: B15605079

[Get Quote](#)

Disclaimer: A specific Safety Data Sheet (SDS) for **LLC355** is not publicly available. This guide is based on the general principles for handling potent, novel research compounds and should be used to supplement a thorough, site-specific risk assessment. **LLC355** is identified as a discoidin domain receptor 1 (DDR1) ATTEC degrader for research use only.^{[1][2][3]} As with any potent research chemical, caution is paramount to ensure personnel safety and prevent contamination.

Personal Protective Equipment (PPE)

A comprehensive risk assessment should guide the selection of PPE for handling **LLC355**.^[4] ^[5] The following table summarizes the recommended PPE for different laboratory activities involving this compound.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (as a solid)	- Full-face powered air-purifying respirator (PAPR) or N95 respirator with a face shield- Disposable solid-front lab coat with tight-fitting cuffs- Double nitrile gloves- Disposable sleeves	High risk of aerosolization and inhalation of potent powders. Full respiratory and skin protection is essential.[6][7][8][9]
Solution Preparation and Handling	- Chemical fume hood or other ventilated enclosure- Standard laboratory coat- Safety glasses with side shields or chemical splash goggles- Nitrile gloves	To prevent inhalation of vapors and protect against splashes.[10][11][12]
Cell Culture and In Vitro Assays	- Biosafety cabinet (if working with cell lines)- Laboratory coat- Safety glasses- Nitrile gloves	Standard practice for sterile cell culture and handling of chemical solutions to protect both the experiment and the researcher.
Waste Disposal	- Laboratory coat- Chemical splash goggles- Heavy-duty nitrile gloves	To protect against splashes and direct contact with contaminated waste.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational plan minimizes the risk of exposure and contamination.[13]

- Preparation and Engineering Controls:
 - Work in a designated area with restricted access, clearly labeled for potent compound use.[8]
 - Ensure a certified chemical fume hood is used for all manipulations of solid **LLC355** and concentrated solutions.[3]
 - Have a spill kit readily available that is appropriate for the chemicals being used.

- Verify that safety showers and eyewash stations are accessible and in good working order.
[1]
- Handling the Compound:
 - Before use, consult all available safety information and establish a clear experimental plan.[14]
 - Don the appropriate PPE as outlined in the table above.
 - When weighing the solid compound, use a ventilated balance enclosure or a chemical fume hood to prevent inhalation of airborne particles.[8]
 - For solution preparation, add the solvent to the solid compound slowly to avoid splashing.
- Decontamination:
 - After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol), followed by a suitable cleaning agent.
 - Carefully doff PPE to avoid self-contamination, removing gloves last.[6]
 - Wash hands and forearms thoroughly with soap and water after completing the work and before leaving the laboratory.[8][12]

Disposal Plan

All waste contaminated with **LLC355** must be treated as hazardous waste and disposed of according to institutional and local regulations.[15]

- Solid Waste:
 - Collect all contaminated solid waste (e.g., pipette tips, tubes, gloves, weighing paper) in a dedicated, clearly labeled, and sealed hazardous waste container.[6][10]
- Liquid Waste:

- Collect all liquid waste containing **LLC355** in a dedicated, labeled, and sealed hazardous waste container.[10] Ensure the container is compatible with the solvents used.
- Contaminated Sharps:
 - Dispose of any contaminated needles, syringes, or other sharps in a puncture-resistant sharps container that is specifically labeled for hazardous chemical waste.[1][10]

Safe Handling Workflow for LLC355



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. acs.org [acs.org]
- 2. Discovery of Novel PDEδ Autophagic Degradable: A Case Study of Autophagy-Tethering Compound (ATTEC) - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Tips for Hazardous Chemical Handling | Technical Safety Services [techsafety.com]
- 4. mdpi.com [mdpi.com]
- 5. agnopharma.com [agnopharma.com]
- 6. benchchem.com [benchchem.com]
- 7. gerpac.eu [gerpac.eu]

- 8. 9.4 Guidelines for Working with Particularly Hazardous Substances | Environment, Health and Safety [ehs.cornell.edu]
- 9. pogo.ca [pogo.ca]
- 10. benchchem.com [benchchem.com]
- 11. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 12. ors.od.nih.gov [ors.od.nih.gov]
- 13. flinders.edu.au [flinders.edu.au]
- 14. conductscience.com [conductscience.com]
- 15. bpb-us-w2.wpmucdn.com [bpb-us-w2.wpmucdn.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling LLC355]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15605079#personal-protective-equipment-for-handling-llc355]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

